

"Hydroxy(oxo)phosphanium CAS number and molecular structure"

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Hydroxy(oxo)phosphanium

Cat. No.: B025596

[Get Quote](#)

Hydroxy(oxo)phosphanium: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **hydroxy(oxo)phosphanium**, also commonly known as phosphinic acid or hypophosphorous acid. This document details its chemical identity, molecular structure, and key properties, serving as a foundational resource for professionals in research and development.

Chemical Identification and Properties

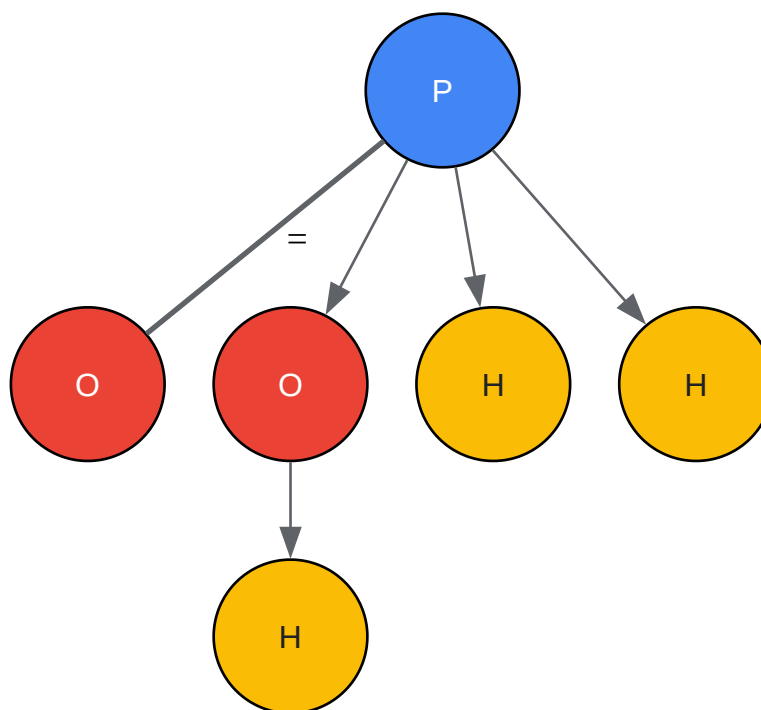
Hydroxy(oxo)phosphanium is a phosphorus oxoacid that plays a significant role as a reducing agent in various chemical processes.^{[1][2][3]} It is a colorless, low-melting compound soluble in water, dioxane, and alcohols.^{[1][3]} While its formula is often written as H_3PO_2 , a more descriptive representation that highlights its monoprotic nature is $\text{HOP}(\text{O})\text{H}_2$.^{[1][2]} This compound exists in equilibrium with its minor tautomer, $\text{HP}(\text{OH})_2$.^[2]

Table 1: Chemical Identifiers and Properties of **Hydroxy(oxo)phosphanium**

Identifier	Value
CAS Number	6303-21-5[4][5][6]
Molecular Formula	H2O2P+ (or H3PO2)[4]
Molecular Weight	66.00 g/mol [1][2][5]
IUPAC Name	Phosphinic acid[1][5]
Synonyms	Hypophosphorous acid, Hydroxy(oxo)-λ5-phosphane[1][3][6]
Appearance	Colorless oily liquid or deliquescent crystals[1][2]
Melting Point	26.5 °C (79.7 °F; 299.6 K)[1]
Boiling Point	Decomposes at 130 °C (266 °F; 403 K)[1]
Acidity (pKa)	1.2[1]

Molecular Structure

The molecular structure of **hydroxy(oxo)phosphanium** is pseudo-tetrahedral.[5] It consists of a central phosphorus atom double-bonded to one oxygen atom, single-bonded to a hydroxyl group, and single-bonded to two hydrogen atoms. This structural arrangement is crucial for its chemical reactivity, particularly its potent reducing properties.



Molecular Structure of Hydroxy(oxo)phosphanium

[Click to download full resolution via product page](#)**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Hypophosphorous acid - Wikipedia [en.wikipedia.org]
- 2. Hypophosphorous acid - Sciencemadness Wiki [sciencemadness.org]
- 3. Varsal News [varsal.net]
- 4. Hydroxy(oxo)phosphanium | H₂O₂P⁺ | CID 6326996 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. alignchemical.com [alignchemical.com]
- 6. atamankimya.com [atamankimya.com]

- To cite this document: BenchChem. ["Hydroxy(oxo)phosphonium CAS number and molecular structure"]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b025596#hydroxy-oxo-phosphonium-cas-number-and-molecular-structure]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com